

Technical Support Center: Quantification of Peptides with Fmoc-Ile-OH-15N

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Compound of Interest

Compound Name: Fmoc-Ile-OH-15N

Cat. No.: B12060295

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This guide provides troubleshooting advice and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals using Fmoc-L-Isoleucine-¹⁵N for quantitative peptide synthesis and analysis.

Frequently Asked Questions (FAQs)

???+ question "Q1: What are the primary challenges when quantifying peptides synthesized with Fmoc-Ile-OH-¹⁵N?"

???+ question "Q2: How does incomplete ¹⁵N labeling affect my quantitative data?"

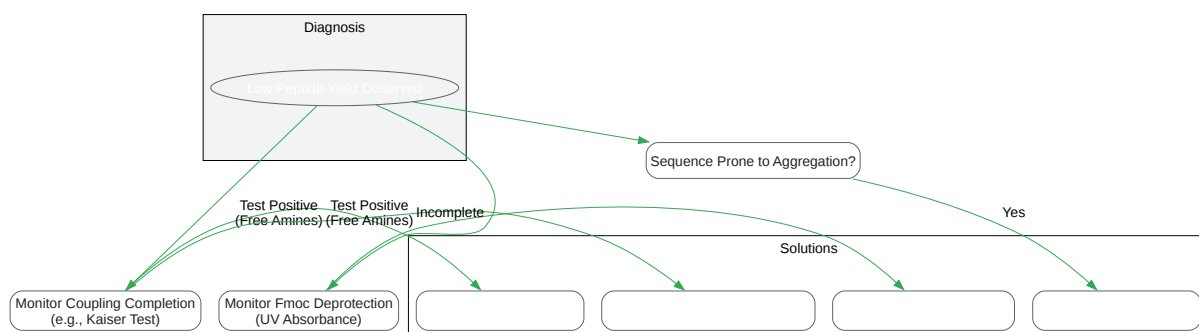
???+ question "Q3: What is a typical ¹⁵N labeling efficiency to aim for, and how do I correct for it?"

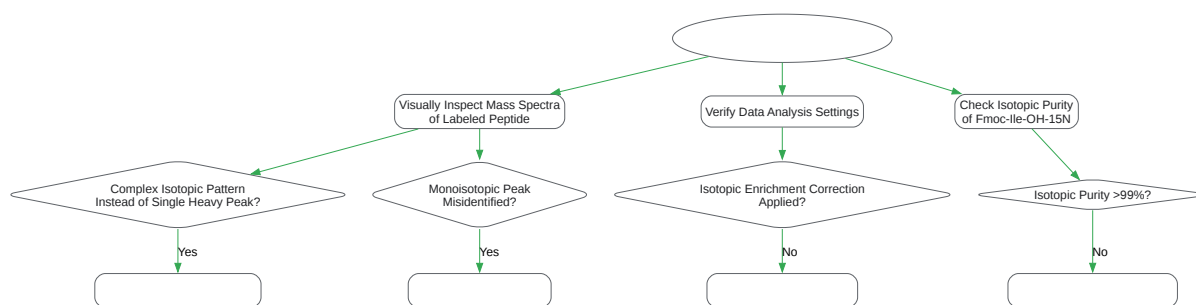
???+ question "Q4: I'm observing low peptide yield. What are the common causes when using Fmoc-Ile-OH-¹⁵N?"

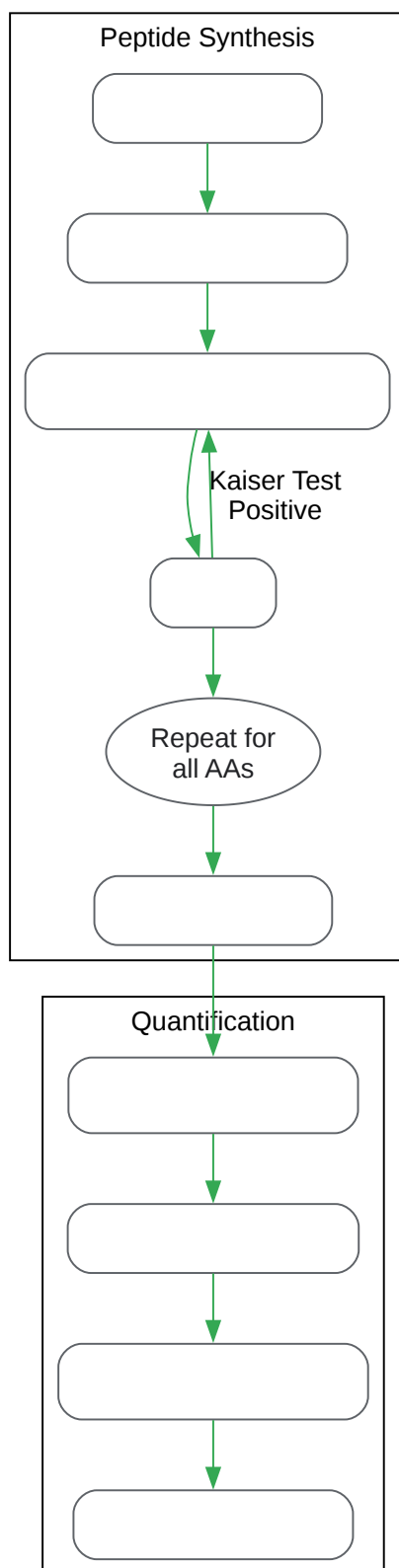
Troubleshooting Guides

Guide 1: Troubleshooting Low Peptide Yield

If you are experiencing low yields after synthesis and cleavage, follow these steps to diagnose and resolve the issue.







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